

Application Notes and Protocols: Conjugation of Chemotherapeutics to FAP-Targeting Peptide-PEG2

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Compound of Interest

Compound Name: *FAP targeting peptide-PEG2 conjugate*
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fibroblast Activation Protein (FAP) has emerged as a highly promising target for cancer therapy.^[1] It is a type II transmembrane serine protease that is overexpressed on the surface of cancer-associated fibroblasts (CAFs) in the stroma of a majority of epithelial tumors, while its expression in normal adult tissues is limited.^[1] This differential expression profile makes FAP an attractive target for the selective delivery of cytotoxic agents to the tumor microenvironment, thereby minimizing off-target toxicity.

This document provides detailed application notes and protocols for the conjugation of chemotherapeutics to a FAP-targeting peptide linked via a polyethylene glycol (PEG) spacer. The inclusion of a PEG linker, specifically PEG2, can improve the pharmacokinetic properties of the conjugate, such as increasing its half-life, improving solubility, and reducing immunogenicity.^[2] These protocols are intended to guide researchers in the synthesis,

purification, and characterization of FAP-targeting peptide-drug conjugates (PDCs) for preclinical evaluation.

Key Components of the FAP-Targeting Peptide-Drug Conjugate

A typical FAP-targeting PDC consists of three main components:

- **FAP-Targeting Peptide:** A short peptide sequence with high affinity and selectivity for FAP. Examples include derivatives of FAPI-04, FAPI-46, and the cyclic peptide FAP-2286.^{[1][3]}
- **PEG2 Linker:** A short polyethylene glycol linker that enhances the solubility and in vivo stability of the conjugate.
- **Chemotherapeutic Agent:** A potent cytotoxic drug, such as doxorubicin or monomethyl auristatin E (MMAE), that is released at the tumor site.

Data Presentation: In Vitro and In Vivo Efficacy

The following tables summarize key quantitative data from preclinical studies of various FAP-targeting drug conjugates.

Table 1: In Vitro Binding Affinity and Potency of FAP-Targeting Conjugates

Conjugate/Ligand	Target	Binding Affinity (IC50/K_D)	Cell Line	Assay Type	Reference
OncoFAP	Human FAP	0.49 nM (IC50)	Recombinant protein	Enzyme inhibition	[4]
TriOncoFAP	Human FAP	13 pM (IC50)	Recombinant protein	Enzyme inhibition	[4]
FAP-2286	Human FAP	2.7 nM (IC50)	FAP-expressing cells	Flow cytometry	[5]
FAP-2286 (metal complexes)	Human FAP	1.7 - 3.4 nM (IC50)	FAP-expressing cells	Flow cytometry	[5]
NYM-030	FAP	2.52 nM (K_D)	Recombinant protein	Surface Plasmon Resonance	[6]
FAP8-PEG3-IP-DOTA	FAP	1.6 nM (IC50)	Recombinant protein	Enzyme inhibition	[2] [7]
FAP6-conjugates	FAP	~1 nM (K_D)	FAP-expressing cells	Binding assay	[8]

Table 2: In Vivo Tumor Growth Inhibition by FAP-Targeting Conjugates

Conjugate	Chemotherapeutic	Tumor Model	Dosing Regimen	Tumor Growth Inhibition (TGI) / Outcome	Reference
OncoFAP-GlyPro-MMAE	MMAE	HT-1080.hFAP xenograft	250 nmol/kg, single i.v.	Potent and durable antitumor activity	[9] [10]
TriOncoFAP-GlyPro-MMAE	MMAE	HT-1080.hFAP xenograft	250 nmol/kg, single i.v.	Similar efficacy to monovalent conjugate	[4] [10]
¹⁷⁷ Lu-FAP-2286	Lutetium-177	Sarcoma PDX	30 or 60 MBq, single dose	Significant antitumor activity	[5]
NYM-030	Not specified	SJSA-1 xenograft	1, 3, 10 mg/kg, i.v.	44.46% - 60.69% TGI	
¹⁷⁷ Lu-FAP8-PEG3-IP-DOTA	Lutetium-177	4 solid tumor models	Not specified	65% - 93% tumor growth suppression	[2] [7]
¹⁷⁷ Lu-FAP6-IP-DOTA	Lutetium-177	4 tumor models	Single dose	~45% tumor growth suppression	[8]
FAP5-DM1	Maytansinoid	Stroma-rich xenografts	Not specified	Long-lasting inhibition and complete regressions	

Signaling Pathways and Experimental Workflows

FAP-Mediated Signaling in Cancer-Associated Fibroblasts

FAP expression on CAFs can trigger intracellular signaling cascades that contribute to an immunosuppressive tumor microenvironment. A key pathway involves the activation of STAT3 and subsequent upregulation of CCL2, which recruits myeloid-derived suppressor cells (MDSCs) to the tumor.

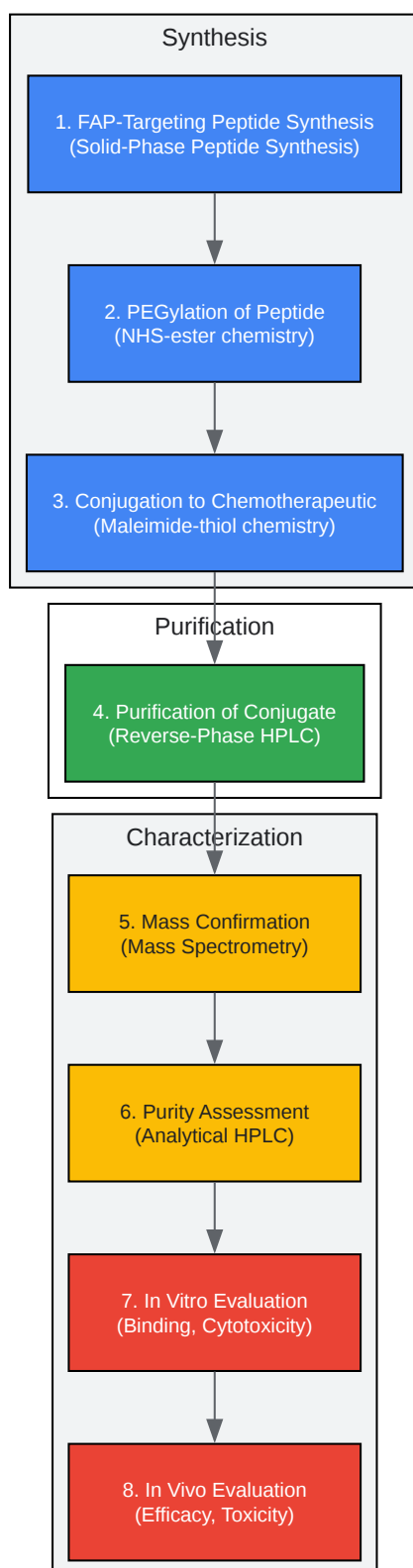


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Caption: FAP-STAT3-CCL2 signaling pathway in CAFs.

Experimental Workflow for Synthesis and Characterization

The following diagram outlines the general workflow for the synthesis, purification, and characterization of a FAP-targeting peptide-PEG2-chemotherapeutic conjugate.



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Caption: Workflow for FAP-PDC synthesis and evaluation.

Experimental Protocols

Protocol 1: Synthesis of FAP-Targeting Peptide

This protocol describes the synthesis of a linear FAP-targeting peptide using standard Fmoc-based solid-phase peptide synthesis (SPPS).

Materials:

- Fmoc-protected amino acids
- Rink Amide resin
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine
- N,N'-Diisopropylcarbodiimide (DIC)
- Oxyma Pure
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- Dithiothreitol (DTT)
- Water (HPLC grade)
- Diethyl ether

Procedure:

- Swell the Rink Amide resin in DMF for 30 minutes.
- Remove the Fmoc protecting group from the resin by treating with 20% piperidine in DMF for 5 minutes, followed by a second treatment for 15 minutes.

- Wash the resin extensively with DMF and DCM.
- Couple the first Fmoc-protected amino acid by dissolving it in DMF with DIC and Oxyma Pure and adding it to the resin. Allow the reaction to proceed for 2 hours at room temperature.
- Wash the resin with DMF and DCM.
- Repeat steps 2-5 for each subsequent amino acid in the peptide sequence.
- After the final amino acid coupling and Fmoc deprotection, wash the resin with DMF and DCM, and dry under vacuum.
- Cleave the peptide from the resin and remove the side-chain protecting groups by treating with a cleavage cocktail of 95% TFA, 2.5% TIS, and 2.5% water for 2-3 hours.
- Precipitate the crude peptide in cold diethyl ether, centrifuge, and wash the pellet with cold diethyl ether.
- Lyophilize the crude peptide to obtain a white powder.

Protocol 2: PEGylation of the FAP-Targeting Peptide

This protocol describes the conjugation of a PEG2 linker with a terminal NHS ester to the N-terminus of the FAP-targeting peptide.

Materials:

- FAP-targeting peptide
- NHS-PEG2-Maleimide (or other desired functional group)
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), pH 7.4
- Reverse-phase HPLC system for purification

Procedure:

- Dissolve the FAP-targeting peptide in PBS at a concentration of 1-5 mg/mL.
- Dissolve the NHS-PEG2-Maleimide in DMSO to prepare a 10-fold molar excess stock solution relative to the peptide.
- Add the NHS-PEG2-Maleimide solution to the peptide solution while gently stirring.
- Allow the reaction to proceed for 2 hours at room temperature.
- Purify the PEGylated peptide by reverse-phase HPLC using a suitable gradient of acetonitrile in water with 0.1% TFA.
- Collect the fractions containing the desired product and lyophilize.

Protocol 3: Conjugation of Chemotherapeutic to the PEGylated Peptide

This protocol describes the conjugation of a thiol-containing chemotherapeutic derivative (e.g., MMAE) to the maleimide group of the PEGylated peptide.

Materials:

- PEGylated FAP-targeting peptide with a terminal maleimide group
- Thiol-containing chemotherapeutic (e.g., MMAE)
- Degassed PBS, pH 7.0-7.5
- Tris(2-carboxyethyl)phosphine (TCEP) (if the drug has a disulfide bond)
- DMSO
- Reverse-phase HPLC system for purification

Procedure:

- Dissolve the PEGylated peptide-maleimide in degassed PBS at a concentration of 1-5 mg/mL.

- If the chemotherapeutic contains a disulfide bond, dissolve it in PBS and add a 10-fold molar excess of TCEP to reduce the disulfide to a free thiol. Incubate for 30 minutes at room temperature.
- Dissolve the thiol-containing chemotherapeutic in a minimal amount of DMSO.
- Add a 1.5 to 2-fold molar excess of the chemotherapeutic solution to the peptide solution with gentle mixing.
- Allow the reaction to proceed for 4 hours at room temperature or overnight at 4°C, protected from light.
- Purify the final peptide-drug conjugate by reverse-phase HPLC.
- Collect and lyophilize the fractions containing the pure conjugate.

Protocol 4: Characterization of the Peptide-Drug Conjugate

A. Mass Spectrometry:

- Reconstitute a small sample of the lyophilized conjugate in a suitable solvent (e.g., 50% acetonitrile/water with 0.1% formic acid).
- Analyze the sample using a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) to confirm the molecular weight of the final conjugate.

B. Analytical HPLC:

- Dissolve the conjugate in a suitable mobile phase.
- Inject the sample onto a C18 analytical HPLC column.
- Run a gradient of acetonitrile in water (with 0.1% TFA) to separate the conjugate from any unreacted starting materials or byproducts.
- Determine the purity of the conjugate by integrating the peak area of the desired product relative to the total peak area at a suitable wavelength (e.g., 214 nm or 280 nm).

Conclusion

The protocols and data presented in these application notes provide a comprehensive guide for the development of FAP-targeting peptide-drug conjugates. The modular nature of this system allows for the combination of different FAP-targeting peptides, PEG linkers, and chemotherapeutic payloads to optimize therapeutic efficacy for various cancer types. Rigorous purification and characterization are essential to ensure the quality and consistency of the final conjugate for preclinical and potential clinical applications. The promising preclinical data for FAP-targeted therapies underscore their potential to become a valuable addition to the arsenal of targeted cancer treatments.

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